

An In-depth Technical Guide to Recombinant Protein L: Molecular Weight and Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Recombinant Protein L*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular and functional properties of **recombinant Protein L**, a versatile tool in antibody research and purification.

Introduction to Recombinant Protein L

Protein L is an immunoglobulin-binding protein originally isolated from the surface of the bacterium *Peptostreptococcus magnus*.^[1] Unlike other common antibody-binding proteins such as Protein A and Protein G, which bind to the Fc region of immunoglobulins, Protein L interacts with the variable region of kappa light chains.^{[1][2][3]} This unique binding characteristic makes it an invaluable tool for the purification and detection of a wide range of antibodies and antibody fragments, including those that lack an Fc region.

Recombinant versions of Protein L are commonly expressed in *Escherichia coli*.^[4] These engineered proteins typically include the immunoglobulin-binding domains (often four or five repeats) while excluding regions like the cell wall and albumin-binding domains to minimize non-specific binding.^{[4][5]}

Physicochemical Properties

The properties of **recombinant Protein L** can vary slightly depending on the specific construct and manufacturer. However, key quantitative data are summarized below.

Property	Value	Notes
Theoretical Molecular Weight	~39-42.2 kDa	Based on the amino acid sequence of constructs typically containing 4-5 binding domains. [2] [4] [6] [7]
Apparent Molecular Weight (SDS-PAGE)	~45 kDa	Migrates slower than its theoretical mass on SDS-PAGE. [6] [7]
Isoelectric Point (pI)	4.0 - 4.5	Protein L is an acidic protein. [1] [2] [8]
Extinction Coefficient (E1% at 280 nm)	~0.8	This value can be used to determine protein concentration via UV spectrophotometry. [8]
Structure	Single, non-glycosylated polypeptide chain.	Does not contain interchain disulfide bonds. [2] [4] [9]

Immunoglobulin Binding Characteristics

Protein L's unique affinity for kappa light chains allows it to bind a broad spectrum of immunoglobulins and their fragments.

Binding Specificity:

- Target: Binds to the variable domain of kappa light chains (Vk).[\[3\]](#)
- Human Kappa Subtypes: Binds to Vkl, VklII, and VklIV subtypes, but not VklI.[\[3\]](#)[\[10\]](#)
- Mouse Kappa Subtypes: Binding is generally restricted to the Vkl subtype.[\[10\]](#)
- Lambda Light Chains: Does not bind to lambda (λ) light chains.[\[3\]](#)

Binding Affinity: The interaction between Protein L and the kappa light chain is high affinity.

Interaction	Affinity Constant (Ka)
Protein L and native kappa light chain	$\sim 1.5 \times 10^9 \text{ M}^{-1}$
Protein L and isolated Vkl fragment	$\sim 0.9 \times 10^9 \text{ M}^{-1}$

Data sourced from studies on the interaction with human kappa light chains.[\[3\]](#)

Range of Binding: Due to its interaction with the light chain, Protein L can bind to all classes of immunoglobulins that contain an appropriate kappa light chain.

Immunoglobulin Type	Binding Strength
Human IgA, IgD, IgE, IgG, IgM	+++
Human Fab, scFv fragments	+++
Mouse IgG, IgM	+++ (if containing Vkl light chain)
Rat IgG	+++
Pig IgG	+++
Rabbit IgG	+
Goat, Sheep, Cow, Chicken IgG	- (No Binding)

(Binding strength is a qualitative summary from various sources)[\[9\]](#)

Experimental Protocols

Protocol: Antibody Purification using Protein L-Agarose Affinity Chromatography

This protocol outlines a general procedure for the purification of antibodies containing kappa light chains from sources like serum or cell culture supernatant.[\[11\]](#)

Materials:

- Protein L-Agarose resin

- Chromatography column
- Binding/Wash Buffer: Phosphate-Buffered Saline (PBS), pH 7.4
- Elution Buffer: 0.1 M Glycine-HCl, pH 2.5-3.0
- Neutralization Buffer: 1 M Tris-HCl, pH 8.5
- Sample containing the target antibody
- Collection tubes

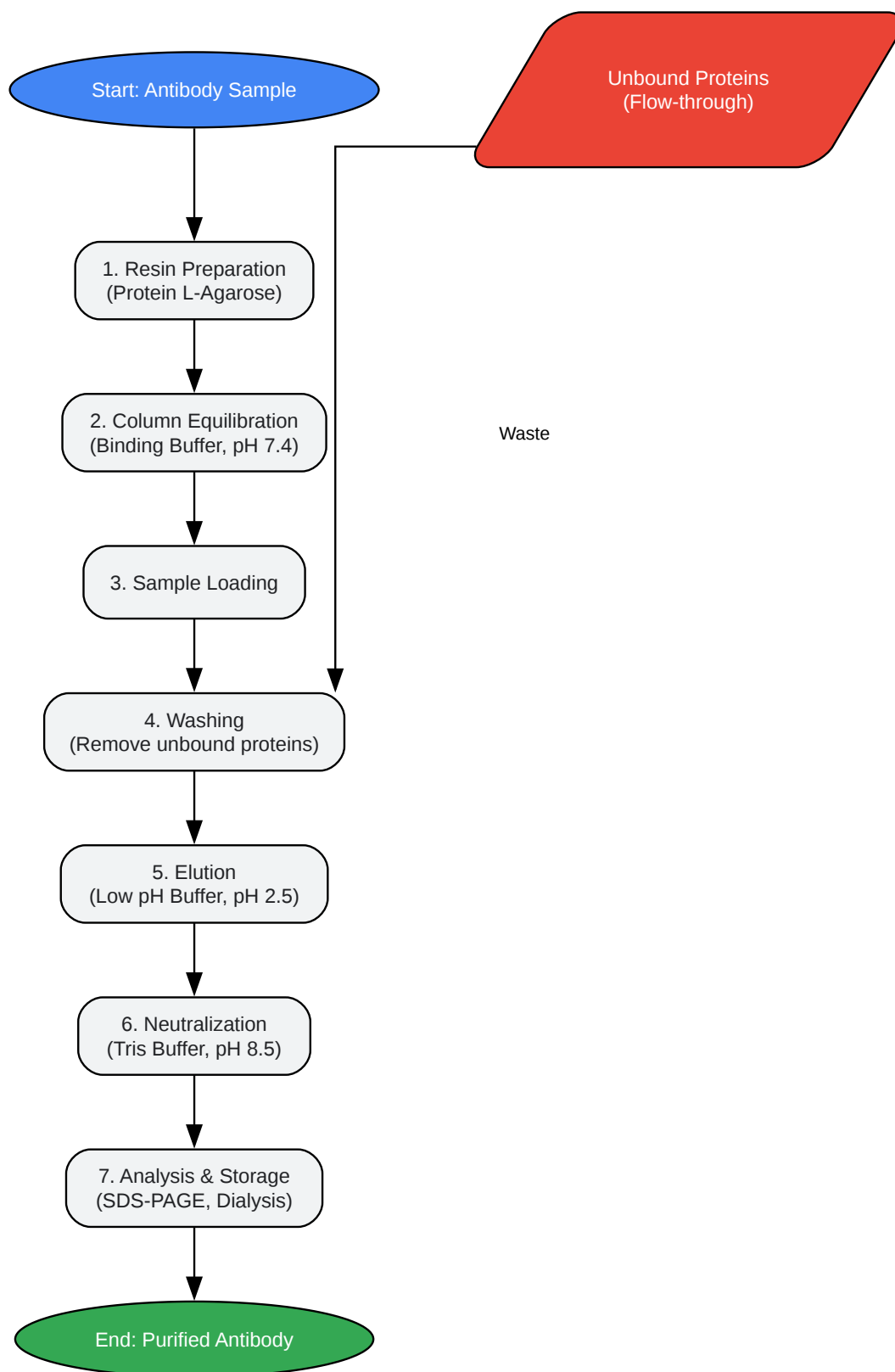
Methodology:

- Resin Preparation:
 - Gently resuspend the Protein L-Agarose resin to create a uniform slurry.
 - Transfer the required amount of slurry to a chromatography column.
 - Allow the storage buffer (typically 20% ethanol) to drain from the column.[\[12\]](#)
- Column Equilibration:
 - Wash the resin with 5-10 column volumes of Binding Buffer to remove the storage solution and equilibrate the resin to the correct pH and ionic strength for antibody binding.[\[11\]](#)
- Sample Loading:
 - Clarify the antibody sample by centrifugation or filtration (0.45 µm filter) to remove any particulate matter.
 - Apply the clarified sample to the top of the equilibrated column.
 - Allow the sample to flow through the resin at a slow, controlled flow rate to ensure maximum binding of the target antibody.
- Washing:

- Wash the column with 10-15 column volumes of Binding Buffer to remove non-specifically bound proteins and other contaminants.
- Monitor the absorbance of the flow-through at 280 nm until it returns to baseline, indicating that all unbound material has been washed away.
- Elution:
 - Add Elution Buffer to the column to disrupt the interaction between Protein L and the antibody's kappa light chain.
 - Collect the eluate in fractions (e.g., 1/2 column volume per fraction) into tubes containing a small amount of Neutralization Buffer (approximately 1/10th of the fraction volume) to immediately raise the pH and preserve antibody activity.
- Analysis and Storage:
 - Determine the protein concentration of the eluted fractions by measuring absorbance at 280 nm.
 - Pool the fractions containing the purified antibody.
 - Analyze the purity of the antibody by SDS-PAGE.
 - Dialyze the purified antibody into a suitable storage buffer and store at 4°C for short-term use or -20°C to -80°C for long-term storage.

Visualizations

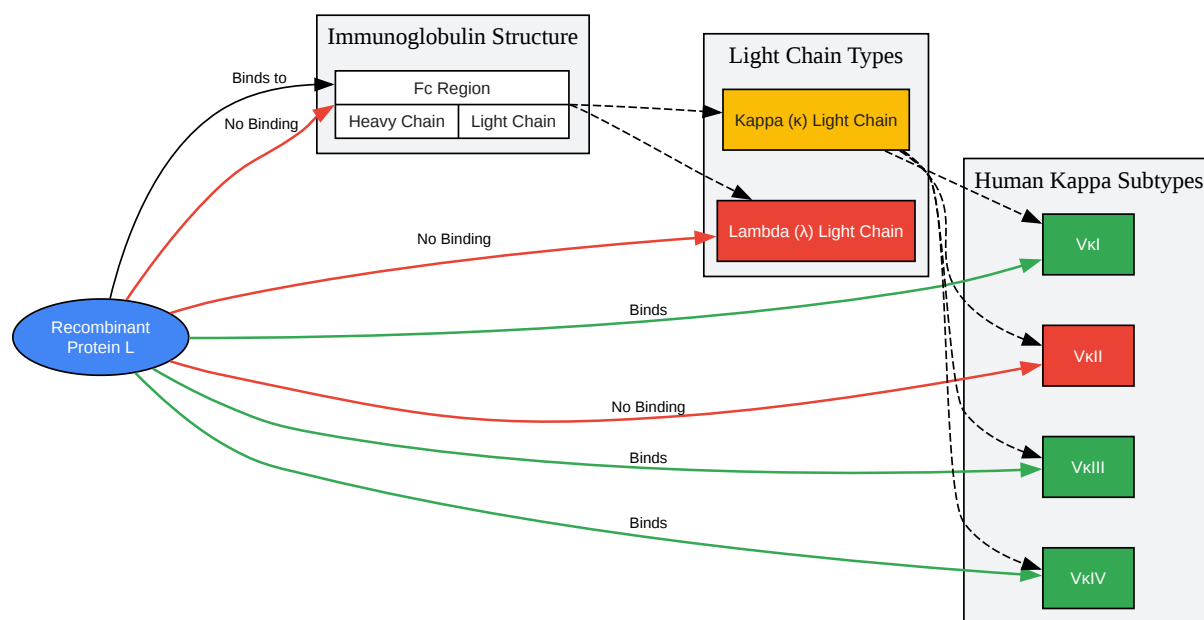
Experimental Workflow: Antibody Purification



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Caption: Workflow for antibody purification using Protein L affinity chromatography.

Logical Relationship: Protein L Binding Specificity



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Caption: Binding specificity of Protein L to immunoglobulin light chains.

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References

- 1. [Protein L - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/Protein_L)

- [2. sinobiological.com \[sinobiological.com\]](#)
- [3. Protein L from Peptostreptococcus magnus binds to the kappa light chain variable domain - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. mptbiotechs.com \[mptbiotechs.com\]](#)
- [5. Recombinant Protein L Type 1 Protein \(NBP2-34963\): Novus Biologicals \[novusbio.com\]](#)
- [6. prospecbio.com \[prospecbio.com\]](#)
- [7. Recombinant Protein L \(ab155706\) | Abcam \[abcam.com\]](#)
- [8. interchim.fr \[interchim.fr\]](#)
- [9. lunanano.com \[lunanano.com\]](#)
- [10. US20200190138A1 - Protein purification with protein L - Google Patents \[patents.google.com\]](#)
- [11. goldbio.com \[goldbio.com\]](#)
- [12. goldbio.com \[goldbio.com\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to Recombinant Protein L: Molecular Weight and Properties\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1558851/docs#an-in-depth-technical-guide-to-recombinant-protein-l-molecular-weight-and-properties\]](#)

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